

# 3-Pyridinepropanol molecular weight and formula

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## Compound of Interest

Compound Name: 3-Pyridinepropanol

Cat. No.: B147451

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## An In-depth Technical Guide on 3-Pyridinepropanol

This guide provides a comprehensive overview of the fundamental molecular and chemical properties of **3-Pyridinepropanol**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Information

**3-Pyridinepropanol** is a chemical compound with the molecular formula  $C_8H_{11}NO$ .<sup>[1][2][3]</sup> Its molecular weight is approximately 137.18 g/mol.<sup>[1]</sup> More precise measurements report the molecular weight as 137.1790 g/mol<sup>[3]</sup> or 137.17904 g/mol.<sup>[2]</sup>

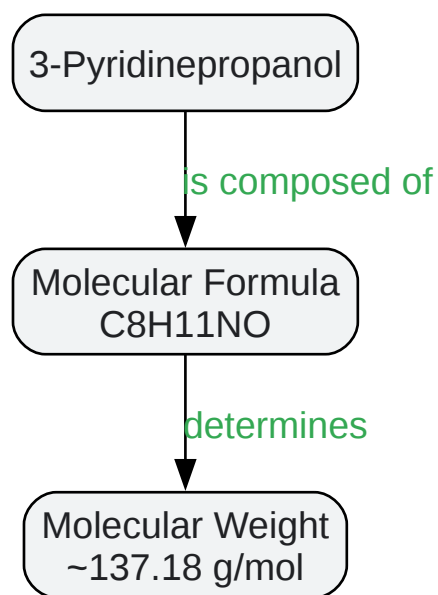
## Quantitative Molecular Data

The table below summarizes the key quantitative data for **3-Pyridinepropanol**.

Property	Value	Source
Molecular Formula	C8H11NO	PubChem[1], Guidechem[2], NIST[3], Sigma-Aldrich
Molecular Weight	137.18 g/mol	PubChem[1], Sigma-Aldrich
Molecular Weight (precise)	137.1790 g/mol	NIST WebBook[3]
Molecular Weight (more precise)	137.17904 g/mol	Guidechem[2]
CAS Number	2859-67-8	PubChem[1], Sigma-Aldrich
Density	1.063 g/mL at 25 °C	Sigma-Aldrich
Boiling Point	130-133 °C at 3 mmHg	Sigma-Aldrich

## Logical Relationship of Core Properties

The following diagram illustrates the fundamental relationship between the compound's name, its elemental composition (molecular formula), and its resulting molecular weight.



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Core properties of **3-Pyridinepropanol**.

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## References

- 1. 3-Pyridinepropanol | C<sub>8</sub>H<sub>11</sub>NO | CID 17861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. 3-Pyridinepropanol [webbook.nist.gov]
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